

# In-depth Technical Guide: E3 Ligase Ligand-linker Conjugate 93

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## Compound of Interest

Compound Name: *E3 Ligase Ligand-linker Conjugate 93*  
Cat. No.: *B12368444*

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## Introduction

**E3 Ligase Ligand-linker Conjugate 93** is a synthetic chemical entity designed for application in the field of targeted protein degradation, specifically within the Proteolysis Targeting Chimera (PROTAC) technology. It serves as a crucial building block for the creation of PROTAC molecules, which are engineered to selectively eliminate disease-causing proteins. This conjugate incorporates a ligand that specifically binds to the E3 ubiquitin ligase Cereblon (CRBN), connected to a linker that allows for the attachment of a separate ligand designed to bind to a target protein of interest. By recruiting Cereblon, this conjugate facilitates the ubiquitination and subsequent proteasomal degradation of the target protein.

## Core Structure and Properties

**E3 Ligase Ligand-linker Conjugate 93** is characterized by its thalidomide-based moiety, which is responsible for its high-affinity binding to the Cereblon E3 ligase. The linker component provides a reactive site for conjugation with a target protein-binding ligand, thus forming a complete heterobifunctional PROTAC molecule.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C23H27N5O6	<a href="#">[1]</a>
CAS Number	170836097	<a href="#">[1]</a>
Molecular Weight	469.49 g/mol	

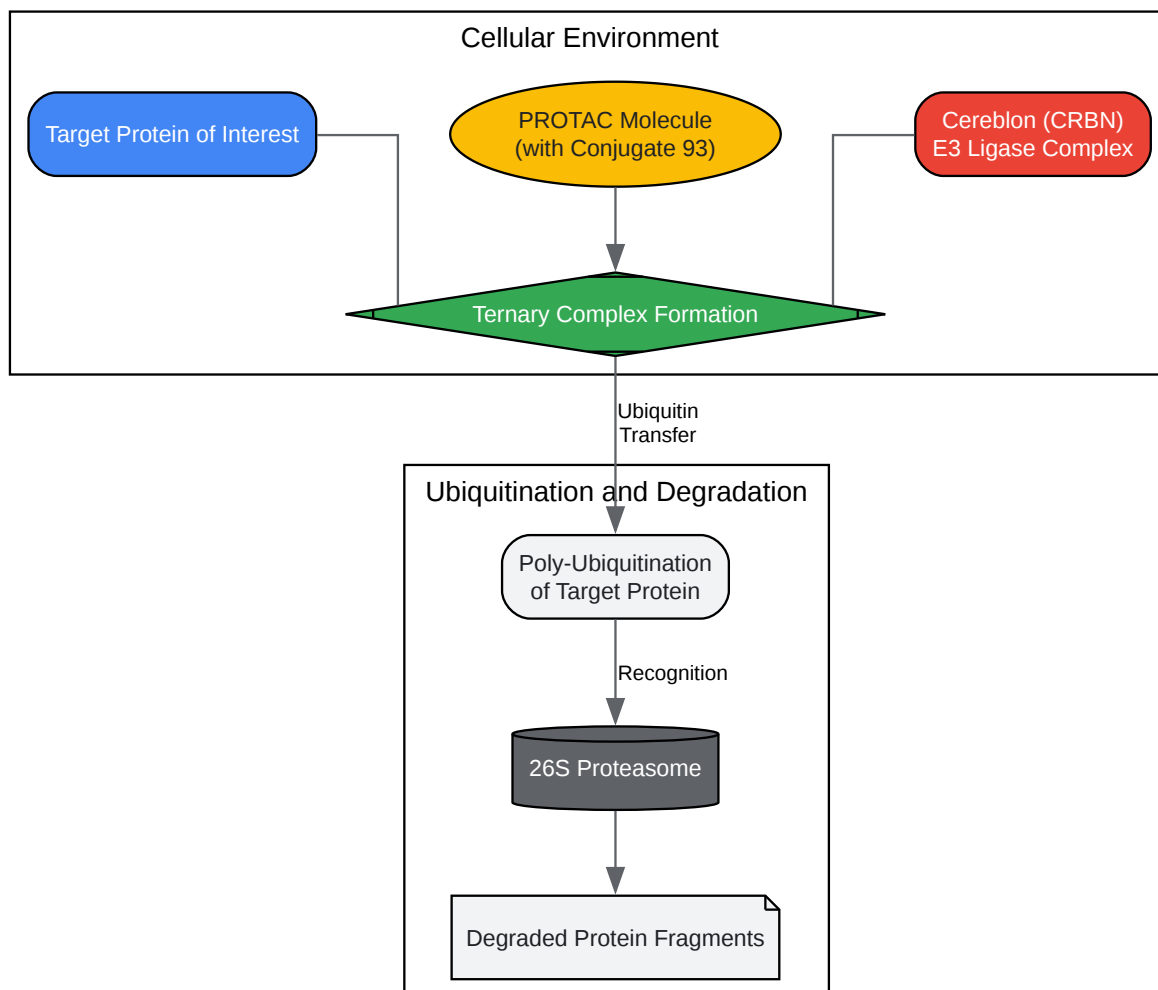
### Quantitative Biological Data

Currently, specific quantitative data for **E3 Ligase Ligand-linker Conjugate 93**, such as its direct binding affinity ( $K_d$ ) to Cereblon or the degradation efficiency ( $DC_{50}$ ,  $D_{max}$ ) of PROTACs synthesized using this specific conjugate, are not publicly available in the reviewed literature. The efficacy of a PROTAC is highly dependent on the specific target protein and the overall structure of the final PROTAC molecule.

## Signaling Pathway and Mechanism of Action

The fundamental mechanism of action for a PROTAC utilizing **E3 Ligase Ligand-linker Conjugate 93** follows the canonical pathway for targeted protein degradation.

## PROTAC Mechanism of Action



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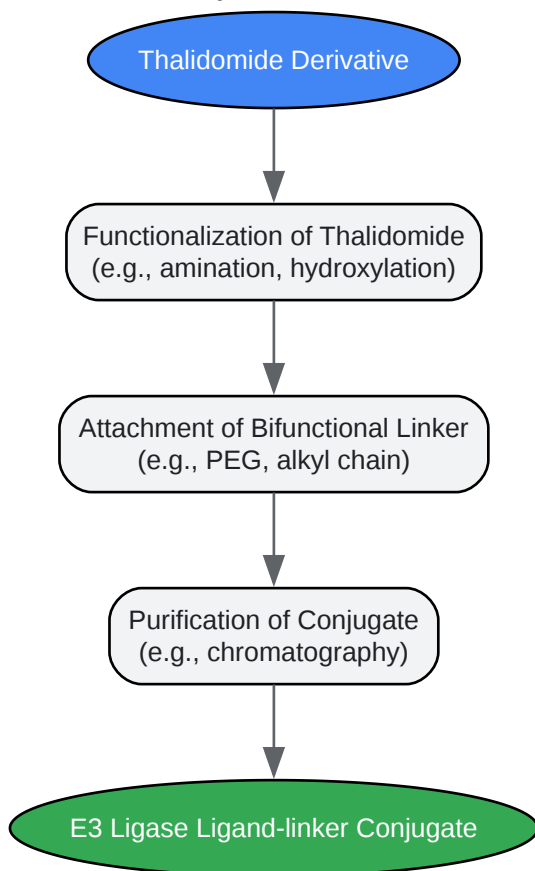
Mechanism of PROTAC action using Conjugate 93.

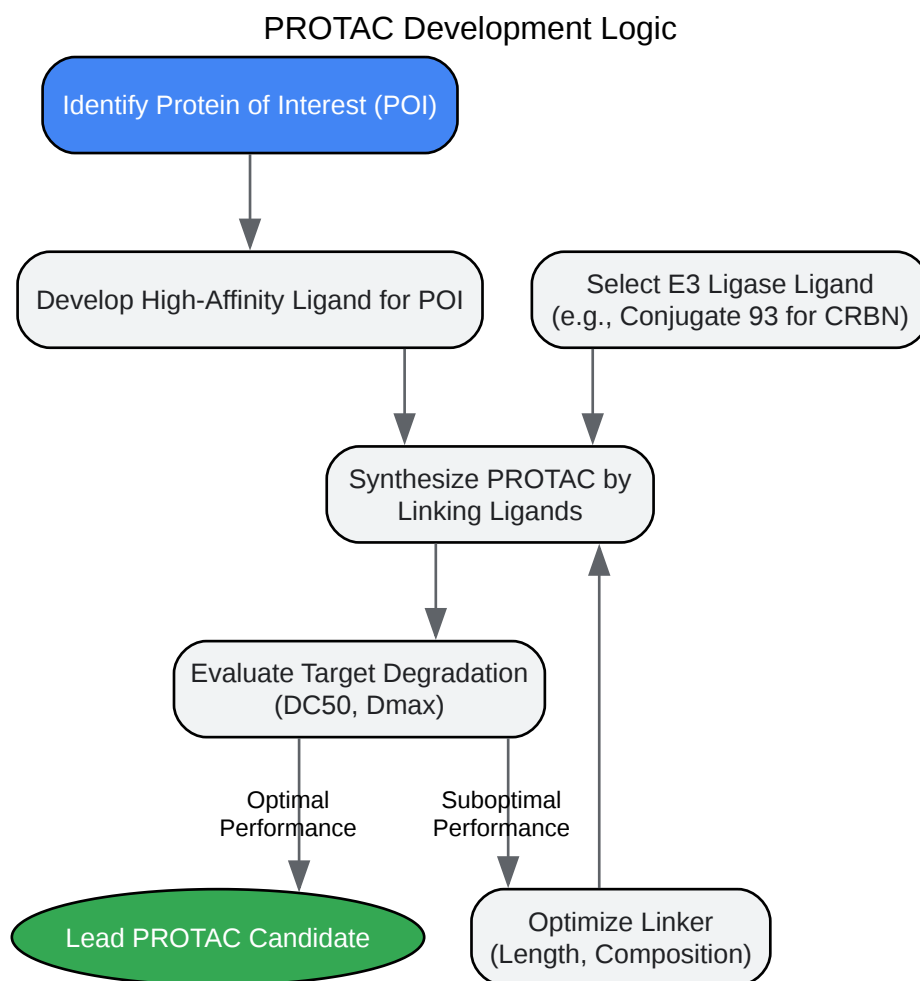
## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **E3 Ligase Ligand-linker Conjugate 93** are proprietary and not publicly disclosed. However, a general synthetic approach for thalidomide-based linkers for PROTACs can be outlined.

General Synthesis Workflow for Thalidomide-Linker Conjugates

## General Synthesis Workflow





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## References

- 1. Buy E3 Ligase Ligand-linker Conjugate 93 [smolecule.com]
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